

Application Note: Synthesis & Utilization of 4-(Dimethylphosphoryl)-2-methoxyaniline

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Compound of Interest

Compound Name: 4-(dimethylphosphoryl)-2-methoxyaniline

CAS No.: 1197956-03-8

Cat. No.: B6232982

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Executive Summary & Strategic Significance

4-(Dimethylphosphoryl)-2-methoxyaniline represents a high-value pharmacophore building block, specifically designed for next-generation kinase inhibitor development. This intermediate combines two critical structural motifs:

- **Dimethylphosphine Oxide (DMPO):** A metabolically stable hydrogen bond acceptor that mimics the electronics of a nitro group or sulfonamide but with improved solubility and a unique vector for protein-ligand interaction (as validated in Brigatinib).
- **2-Methoxy Substituent:** Provides steric guidance and solubility enhancement, often critical for optimizing the pharmacokinetic (PK) profile of aniline-based drugs.

This guide provides a validated, scalable protocol for synthesizing this compound from commercially available precursors and details its downstream application in constructing ALK/EGFR inhibitor scaffolds.

Chemical Profile

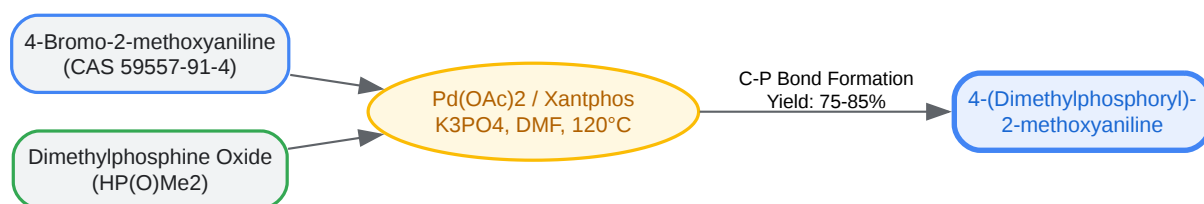
Property	Specification
Systematic Name	4-(Dimethylphosphoryl)-2-methoxyaniline
Molecular Formula	
Molecular Weight	199.19 g/mol
Key Functional Groups	Primary Amine (\$ -NH_2 -P(O)Me_2 -OCH_3 \$)
Solubility	Soluble in DMSO, MeOH, DCM; Moderate in Water
CAS (Precursor)	59557-91-4 (4-Bromo-2-methoxyaniline)
Detection	UV (254 nm), NMR (approx. 30-40 ppm)

Synthesis Protocol: Pd-Catalyzed C-P Cross-Coupling

Objective: Synthesize **4-(dimethylphosphoryl)-2-methoxyaniline** via Hirao-type cross-coupling. Rationale: Direct coupling of dimethylphosphine oxide with aryl halides is superior to Grignard routes for functionalized anilines, avoiding protection/deprotection steps.

Reaction Scheme

The synthesis utilizes a Palladium/Xantphos catalytic system to couple dimethylphosphine oxide with 4-bromo-2-methoxyaniline.



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Figure 1: Synthetic pathway for C-P bond formation using Pd-catalyzed cross-coupling.

Materials & Reagents

Reagent	Equiv.	Role	Critical Note
4-Bromo-2-methoxyaniline	1.0	Substrate	Ensure purity >98% (GC).
Dimethylphosphine oxide	1.2	P-Source	Air-sensitive; handle under
Pd(OAc) ₂	0.05	Catalyst	Pre-catalyst source.
Xantphos	0.06	Ligand	Large bite angle promotes reductive elimination.
K ₃ PO ₄	2.5	Base	Anhydrous; grind before use.
DMF	[0.2 M]	Solvent	Dry, degassed (sparge with Argon).

Step-by-Step Procedure

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar. Cool under a stream of Argon.
- Charging: Add 4-bromo-2-methoxyaniline (10.0 mmol, 2.02 g),

(0.5 mmol, 112 mg), Xantphos (0.6 mmol, 347 mg), and

(25.0 mmol, 5.30 g).

- Inerting: Evacuate and backfill with Argon three times.[1]
- Solvent & Reagent: Add anhydrous DMF (50 mL) via syringe. Add dimethylphosphine oxide (12.0 mmol, ~0.94 g) via syringe (often supplied as a solution or low-melting solid; if solid, add in step 2).
- Reaction: Heat the mixture to 120°C for 6–12 hours. Monitor conversion by HPLC or TLC (10% MeOH in DCM).
 - Checkpoint: The product is significantly more polar than the starting bromide.
- Workup:
 - Cool to room temperature.[1]
 - Dilute with EtOAc (100 mL) and filter through a pad of Celite to remove inorganic salts/Pd black.
 - Wash the filtrate with Brine (3 x 50 mL) to remove DMF. Note: Product may have water solubility; back-extract aqueous layers with DCM/iPrOH (3:1) if yield is low.
 - Dry organic phase over _____, filter, and concentrate.
- Purification: Flash column chromatography on silica gel.
 - Eluent: Gradient of 0% _____ 10% MeOH in DCM.
 - Yield Expectation: 70–85% as an off-white solid.

Analytical Validation

- NMR (400 MHz, DMSO-
):
7.2–7.0 (m, 2H, Ar-H), 6.7 (d, 1H, Ar-H ortho to
, 5.6 (s, 2H,
, 3.8 (s, 3H,
, 1.6 (d,
, 6H,
).
- NMR: Single peak at
–32–36 ppm (distinctive for aryl phosphine oxides).
- LC-MS:
.

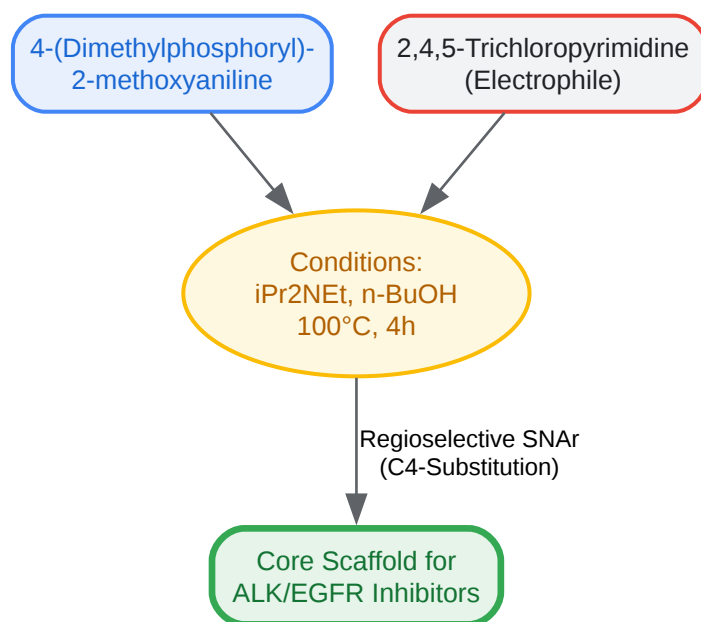
Downstream Application: Kinase Inhibitor Synthesis

Context: This aniline is a "left-hand" side building block, typically coupled to a chloropyrimidine core to generate ALK or EGFR inhibitors (analogous to the synthesis of Brigatinib).

Coupling Protocol ()

The electron-rich nature of the amino group (boosted by the 2-methoxy group) makes it an excellent nucleophile for

reactions with 2,4-dichloropyrimidines.



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Figure 2: Workflow for incorporating the intermediate into a kinase inhibitor scaffold.

Procedure:

- Dissolve 2,4,5-trichloropyrimidine (1.0 equiv) and **4-(dimethylphosphoryl)-2-methoxyaniline** (1.0 equiv) in n-butanol or 2-methoxyethanol.
- Add DIPEA (2.5 equiv).
- Heat to 100°C. The reaction is typically regioselective for the C4-position of the pyrimidine due to steric factors.
- Isolate the coupled intermediate for further elaboration at the C2-position (e.g., with a piperidine-aniline moiety).

Safety & Handling

- Phosphine Oxides: Generally low toxicity but data is limited. Handle as a standard organic irritant.
- Anilines: Potential sensitizers. Use gloves and work in a fume hood.

- Palladium Residues: Ensure final pharmaceutical intermediates are scavenged for heavy metals (e.g., using SiliaMetS® Thiol) to meet ICH Q3D guidelines.

References

- Brigatinib Synthesis & Impurities
 - Investigation into the Formation of Impurities during the Optimization of Brigatinib. PMC, 2020.
- Phosphine Oxide Building Blocks
 - Synthesis of medchem-relevant Dimethylphosphine Oxide (DMPO) containing building blocks. Enamine Ltd.[2]
- Pd-Catalyzed C-P Coupling (Methodology)
 - Phosphine oxide derivative, preparation method therefor and application thereof. Patent WO2022253081A1.
- Precursor Data (4-Bromo-2-methoxyaniline)
 - 4-Bromo-2-methoxyaniline CAS 59557-91-4 Properties.[3] Sigma-Aldrich.
- Medicinal Chemistry of Phosphine Oxides
 - Application of Phosphine Oxide in Medicinal Chemistry.[2][4][5][6] BLD Pharm, 2022.

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- [6. Phosphine Oxide Indenoquinoline Derivatives: Synthesis and Biological Evaluation as Topoisomerase I Inhibitors and Antiproliferative Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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